

Spectroscopic Characterization of 2,5-Dimethoxybenzoylacetonitrile: A Technical Guide

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Compound of Interest

Compound Name:	2,5-Dimethoxybenzoylacetonitrile
CAS No.:	898787-03-6
Cat. No.:	B1325205

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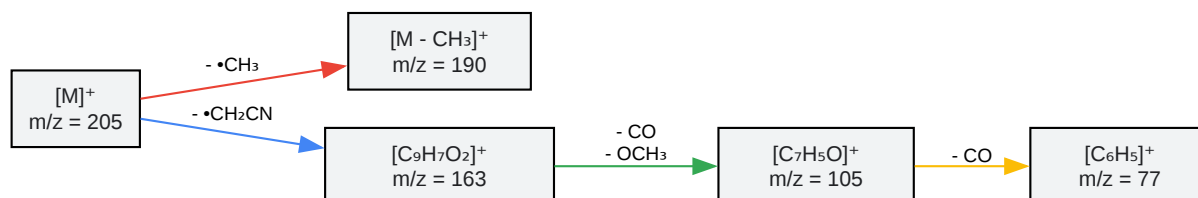
This technical guide provides a comprehensive analysis of the spectroscopic data for **2,5-Dimethoxybenzoylacetonitrile**. Designed for researchers, scientists, and professionals in drug development, this document offers in-depth interpretation of predicted Fourier-Transform Infrared (FTIR), Nuclear Magnetic Resonance (^1H NMR and ^{13}C NMR), and Mass Spectrometry (MS) data. The causality behind spectral features is explained to provide a deeper understanding of the molecule's structural characteristics.

Introduction

2,5-Dimethoxybenzoylacetonitrile is a multifaceted organic compound featuring a benzoylacetonitrile core substituted with two methoxy groups on the aromatic ring. This substitution pattern significantly influences its electronic properties and, consequently, its spectroscopic signature. Accurate interpretation of its spectra is paramount for confirming its identity, assessing purity, and understanding its chemical behavior in various applications, including as a potential intermediate in pharmaceutical synthesis. This guide will delve into the predicted spectroscopic data, offering a robust framework for its characterization.

Molecular Structure and Key Functional Groups

A clear understanding of the molecular architecture is the foundation for interpreting spectroscopic data. The key structural features of **2,5-Dimethoxybenzoylacetonitrile** are the 2,5-dimethoxyphenyl group, a carbonyl group (ketone), an active methylene group, and a nitrile group.



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